

5-Bromo-2-methylthiazole molecular weight and formula

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Compound of Interest

Compound Name: 5-Bromo-2-methylthiazole

Cat. No.: B079511

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An In-depth Technical Guide to 5-Bromo-2-methylthiazole

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **5-Bromo-2-methylthiazole**, focusing on its molecular formula and molecular weight.

Physicochemical Data Summary

The core identifying characteristics of **5-Bromo-2-methylthiazole** are presented below. This data is essential for stoichiometric calculations, analytical characterization, and integration into chemical databases.

Property	Value
Chemical Formula	C4H4BrNS ^[1]
Molecular Weight	178.05 g/mol ^[2]
CAS Number	57268-16-3 ^[2]

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a fundamental concept in chemistry. The following

diagram illustrates this logical connection for **5-Bromo-2-methylthiazole**.

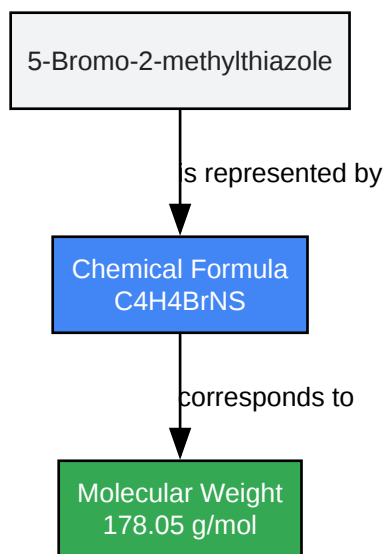


Figure 1. Molecular Identity of 5-Bromo-2-methylthiazole

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Figure 1. Molecular Identity of **5-Bromo-2-methylthiazole**

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References

- 1. 5-Bromo-2-methyl-1,3-thiazole | C4H4BrNS | CID 13228663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo-2-methylthiazole | 57268-16-3 [sigmaaldrich.com]
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